

# What are the chemical properties of Solvent Blue 12?

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## Compound of Interest

Compound Name: *Solvent blue 12*

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An In-depth Technical Guide to the Chemical Properties of **Solvent Blue 12**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Solvent Blue 12** (CAS No. 128-83-6), an anthraquinone-based solvent dye. The information is compiled to support research, development, and quality control activities.

## Chemical Identity and Structure

**Solvent Blue 12** is chemically known as 1-amino-2-bromo-4-(4-methylanilino)anthracene-9,10-dione.<sup>[1]</sup> Its core structure is based on anthraquinone, a tricyclic aromatic ketone. The presence of amino, bromo, and p-toluidino functional groups on the anthraquinone skeleton are responsible for its characteristic blue color and its properties as a solvent dye.

Table 1: General Information and Identifiers for **Solvent Blue 12**

Property	Value
IUPAC Name	1-amino-2-bromo-4-(4-methylanilino)anthracene-9,10-dione
Synonyms	C.I. Solvent Blue 12, C.I. 62100, 1-Amino-2-bromo-4-p-toluidinoanthraquinone, Sky Blue base, Waxoline Blue BA
CAS Registry Number	128-83-6
Molecular Formula	C <sub>21</sub> H <sub>15</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Structure	Anthraquinone

## Physicochemical Properties

The physicochemical properties of **Solvent Blue 12** are summarized in the table below. These properties are crucial for understanding the dye's behavior in various applications, including its dissolution, formulation, and stability.

Table 2: Physicochemical Data for **Solvent Blue 12**

Property	Value	Notes
Molecular Weight	407.26 g/mol	
Appearance	Blue powder	
Boiling Point	595.2 °C at 760 mmHg	<a href="#">[1]</a>
Melting Point	Data not available	A predicted value of 565.52 °C (838.67 K) has been calculated using the Joback Method. <a href="#">[2]</a>
Density	1.567 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility in Water	Insoluble	A calculated Log10 of water solubility is -6.71 mol/L. <a href="#">[2]</a>
Solubility in Organic Solvents	Generally soluble in non-polar to moderately polar organic solvents such as chloroform, acetone, and ethanol. <a href="#">[3]</a> Specific quantitative data for Solvent Blue 12 is not readily available.	As a solvent dye, it is designed to be soluble in organic media. <a href="#">[4]</a>
Octanol/Water Partition Coefficient (logP)	4.859	Calculated using the Crippen Method. <a href="#">[2]</a>

## Spectral Properties

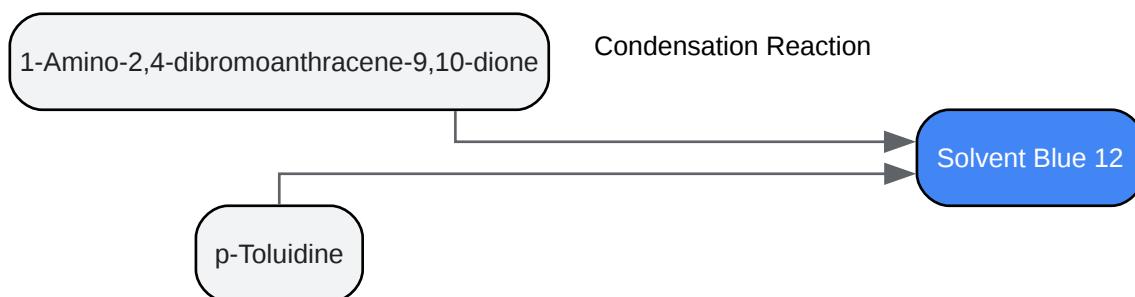
The color of **Solvent Blue 12** arises from its absorption of light in the visible region of the electromagnetic spectrum. The extended conjugation provided by the anthraquinone core and the influence of the auxochromic (color-enhancing) amino and anilino groups cause a bathochromic (red) shift of the absorption maximum into the visible range.[\[5\]](#)

UV-visible spectra of anthraquinone derivatives typically exhibit multiple absorption bands. Strong  $\pi \rightarrow \pi^*$  transitions are generally observed in the 220–350 nm range, while weaker  $n \rightarrow \pi^*$  transitions occur at longer wavelengths, often extending into the visible region.[\[6\]](#)[\[7\]](#) The exact position and intensity of the absorption maximum ( $\lambda_{\text{max}}$ ) for **Solvent Blue 12** are

dependent on the solvent used. While specific spectral data for **Solvent Blue 12** is not available in the searched literature, related blue anthraquinone dyes show strong absorption in the 560-650 nm range.[8]

## Manufacturing Process

**Solvent Blue 12** is synthesized through a condensation reaction. The manufacturing process involves the reaction of 1-Amino-2,4-dibromoanthracene-9,10-dione with p-Toluidine.[9]



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Caption: Synthesis of **Solvent Blue 12**.

## Experimental Protocols

The following sections describe generalized experimental methodologies for determining the key chemical properties of solvent dyes like **Solvent Blue 12**.

### Melting Point Determination

The melting point of a solid dye can be determined using the capillary method with a melting point apparatus.

- **Sample Preparation:** A small amount of the dry, powdered dye is packed into a capillary tube sealed at one end.
- **Measurement:** The capillary tube is placed in a melting point apparatus. The sample is heated at a controlled rate.

- Observation: The temperature at which the substance begins to melt (onset) and the temperature at which it completely liquefies (completion) are recorded as the melting range. A narrow melting range is indicative of high purity.

## Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **Solvent Blue 12** in various organic solvents can be determined using the shake-flask method.

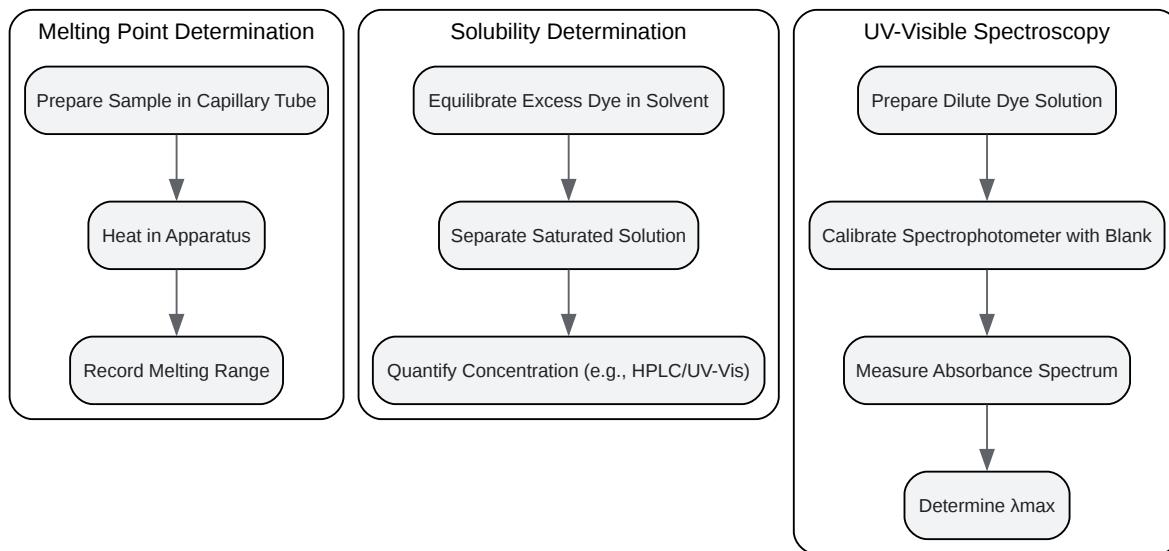
- Equilibration: An excess amount of the dye is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The saturated solution is separated from the undissolved solid by centrifugation and/or filtration.
- Quantification: The concentration of the dye in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Visible spectrophotometry or High-Performance Liquid Chromatography (HPLC), against a calibration curve prepared from standard solutions of known concentrations.

## UV-Visible Spectroscopy

This protocol outlines the determination of the absorption spectrum and the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Solvent Blue 12**.

- Solution Preparation: A dilute solution of **Solvent Blue 12** is prepared in a suitable, UV-transparent organic solvent (e.g., ethanol, chloroform). A "blank" solution containing only the solvent is also prepared.
- Spectrophotometer Setup: A UV-Visible spectrophotometer is calibrated using the blank solution to zero the absorbance across the desired wavelength range (e.g., 200-800 nm).
- Spectral Measurement: The sample solution is placed in a cuvette, and the absorbance is measured across the wavelength range. The resulting spectrum (a plot of absorbance vs. wavelength) is recorded.

- Data Analysis: The wavelength at which the highest absorbance occurs is identified as the  $\lambda_{\text{max}}$ .



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Caption: General experimental workflow for dye characterization.

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